

# what is L-Tryptophan-15N2 and its chemical properties

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## Compound of Interest

Compound Name: *L-Tryptophan-15N2*

Cat. No.: *B1316090*

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## L-Tryptophan-15N2: A Technical Guide for Researchers

An In-depth Technical Guide on the Core Chemical Properties, Experimental Applications, and Metabolic Significance of **L-Tryptophan-15N2** for Researchers, Scientists, and Drug Development Professionals.

**L-Tryptophan-15N2** is a stable isotope-labeled form of the essential amino acid L-tryptophan. In this isotopologue, the two nitrogen atoms present in the tryptophan molecule are replaced with the heavy isotope of nitrogen,  $^{15}\text{N}$ . This isotopic substitution makes **L-Tryptophan-15N2** an invaluable tool in a wide range of research applications, particularly in the fields of metabolomics, proteomics, and drug development. Its chemical properties are nearly identical to those of its unlabeled counterpart, allowing it to be used as a tracer and an internal standard in complex biological systems without altering the biochemical processes under investigation.

## Core Chemical Properties

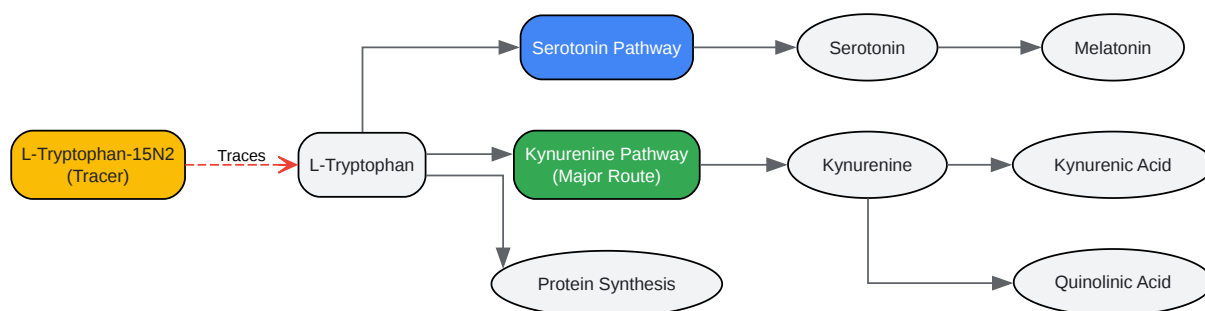
**L-Tryptophan-15N2** shares the same fundamental chemical structure as L-tryptophan, with the only difference being the isotopic composition of its nitrogen atoms. This subtle change, however, provides a distinct mass signature that can be readily detected by mass spectrometry and NMR spectroscopy.

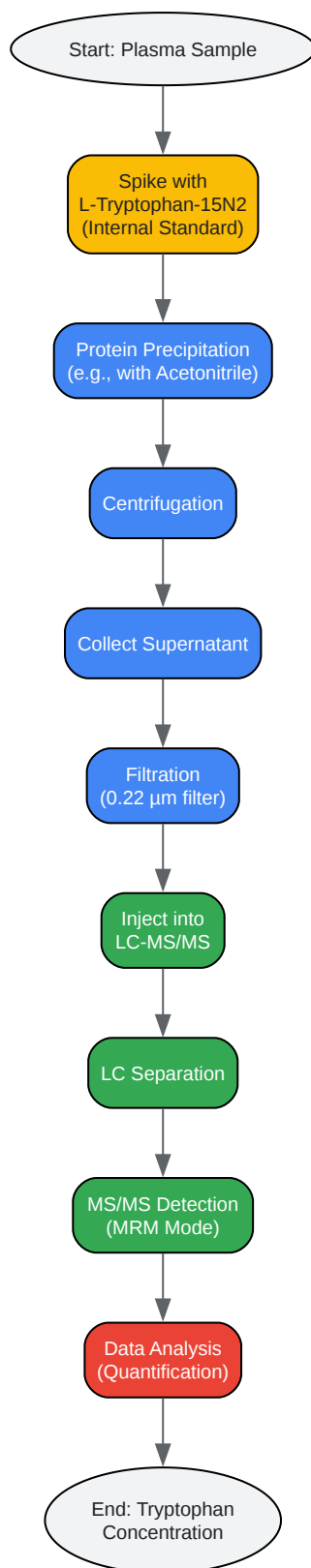
| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>11</sub> H <sub>12</sub> <sup>15</sup> N <sub>2</sub> O <sub>2</sub> | [1]       |
| Molecular Weight  | 206.21 g/mol  | [1]       |
| Exact Mass        | 206.0839 g/mol  | [2]       |
| CAS Number        | 204634-20-8   | [1]       |
| Isotopic Purity   | Typically ≥98%  | [3]       |
| Chemical Purity   | Typically ≥98%  | [3]       |
| Appearance        | Solid   |           |
| Solubility        | Soluble in water  |           |

## Metabolic Significance and Signaling Pathways

L-tryptophan is a precursor to a variety of bioactive molecules with critical physiological roles. The metabolic fate of tryptophan can be traced using **L-Tryptophan-15N2**, providing insights into the flux through its major metabolic pathways: the serotonin pathway and the kynurenine pathway.

- **Serotonin Pathway:** A minor but crucial pathway where tryptophan is converted into the neurotransmitter serotonin (5-hydroxytryptamine) and the hormone melatonin. This pathway is central to the regulation of mood, sleep, and appetite.[4]
- **Kynurenine Pathway:** This is the major route of tryptophan catabolism, accounting for over 95% of its degradation.[5] This pathway produces several neuroactive and immunomodulatory metabolites, including kynurenine, kynurenic acid, and quinolinic acid.[5]





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